

An In-depth Technical Guide to Dibutyl Butylphosphonate

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Compound of Interest

Compound Name: *Dibutyl hexylphosphonate*

Cat. No.: *B15093375*

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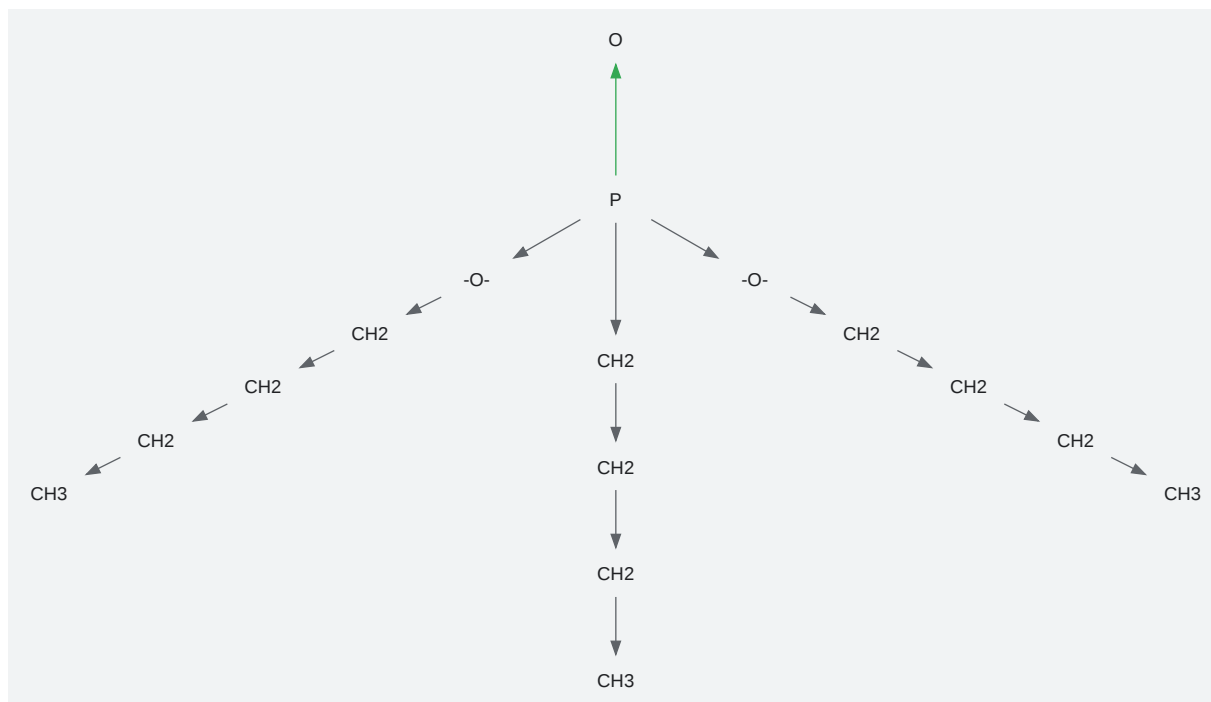
A Note on Chemical Identification: This technical guide focuses on Dibutyl Butylphosphonate (CAS Number: 78-46-6). While the initial request specified "**dibutyl hexylphosphonate**," extensive database searches yielded no specific information for a compound with this name. It is highly probable that "hexyl" was a typographical error for "butyl." Dibutyl butylphosphonate is a well-characterized compound with available technical data, and its structure is closely related to the requested name.

This document provides a comprehensive overview of dibutyl butylphosphonate, including its chemical structure, physicochemical properties, synthesis methodologies, and key applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

- Chemical Name: Dibutyl butylphosphonate
- CAS Number: 78-46-6[1][2]
- Molecular Formula: $C_{12}H_{27}O_3P$ [1]
- Molecular Weight: 250.31 g/mol [1]
- Synonyms: DBBP, Dibutyl butanephosphonate, Di-n-butyl n-butylphosphonate, Phosphonic acid, butyl-, dibutyl ester[3]

Chemical Structure:



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Caption: Chemical structure of Dibutyl Butylphosphonate.

Physicochemical Properties

The following table summarizes the key quantitative data for dibutyl butylphosphonate.

Property	Value	Reference(s)
Molecular Weight	250.31 g/mol	[1]
Appearance	Colorless liquid	[3]
Odor	Mild	[3]
Density	0.946 g/mL at 25 °C	[4]
Boiling Point	283 °C (lit.)	[4]
Flash Point	>110 °C	[4]
Water Solubility	0.5 g/L at 25 °C	[4]
Solubility in Organics	Miscible with most common organic solvents	[3]
Refractive Index	n _{20/D} 1.432 (lit.)	[4]
Vapor Pressure	0.000739 mmHg at 25°C	[4]

Synthesis of Dibutyl Butylphosphonate

Dibutyl butylphosphonate can be synthesized through several methods. The Michaelis-Arbuzov reaction is a classic and widely used method for forming the phosphorus-carbon bond central to this molecule.

Generalized Michaelis-Arbuzov Reaction Protocol:

The reaction involves the treatment of a trialkyl phosphite with an alkyl halide.[5][6] For the synthesis of dibutyl butylphosphonate, this would typically involve the reaction of tributyl phosphite with a butyl halide (e.g., 1-bromobutane).

Reaction Scheme: $\text{P}(\text{OBu})_3 + \text{BuBr} \rightarrow \text{Bu-P}(\text{O})(\text{OBu})_2 + \text{BuBr}$

Experimental Steps:

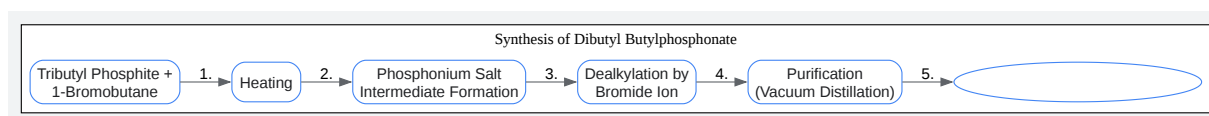
- **Reactant Mixture:** A trialkyl phosphite (e.g., tributyl phosphite) is mixed with an alkyl halide (e.g., 1-bromobutane). The reactivity of the alkyl halide is typically in the order of $\text{I} > \text{Br} > \text{Cl}$.

[5]

- **Reaction Conditions:** The mixture is heated. The reaction proceeds through a phosphonium salt intermediate.
- **Intermediate Decomposition:** The intermediate phosphonium salt is dealkylated by the halide ion in a second SN2 reaction to yield the final phosphonate product and another alkyl halide.

[6]

- **Purification:** The final product, dibutyl butylphosphonate, is purified from the reaction mixture, often by distillation under reduced pressure.



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Caption: Generalized workflow for the synthesis of Dibutyl Butylphosphonate.

Applications

Dibutyl butylphosphonate has several industrial applications, with its use as a solvent extraction agent for heavy metals being particularly notable. It is also used as a plasticizer, antifoam agent, and an intermediate in the synthesis of other organophosphorus compounds.

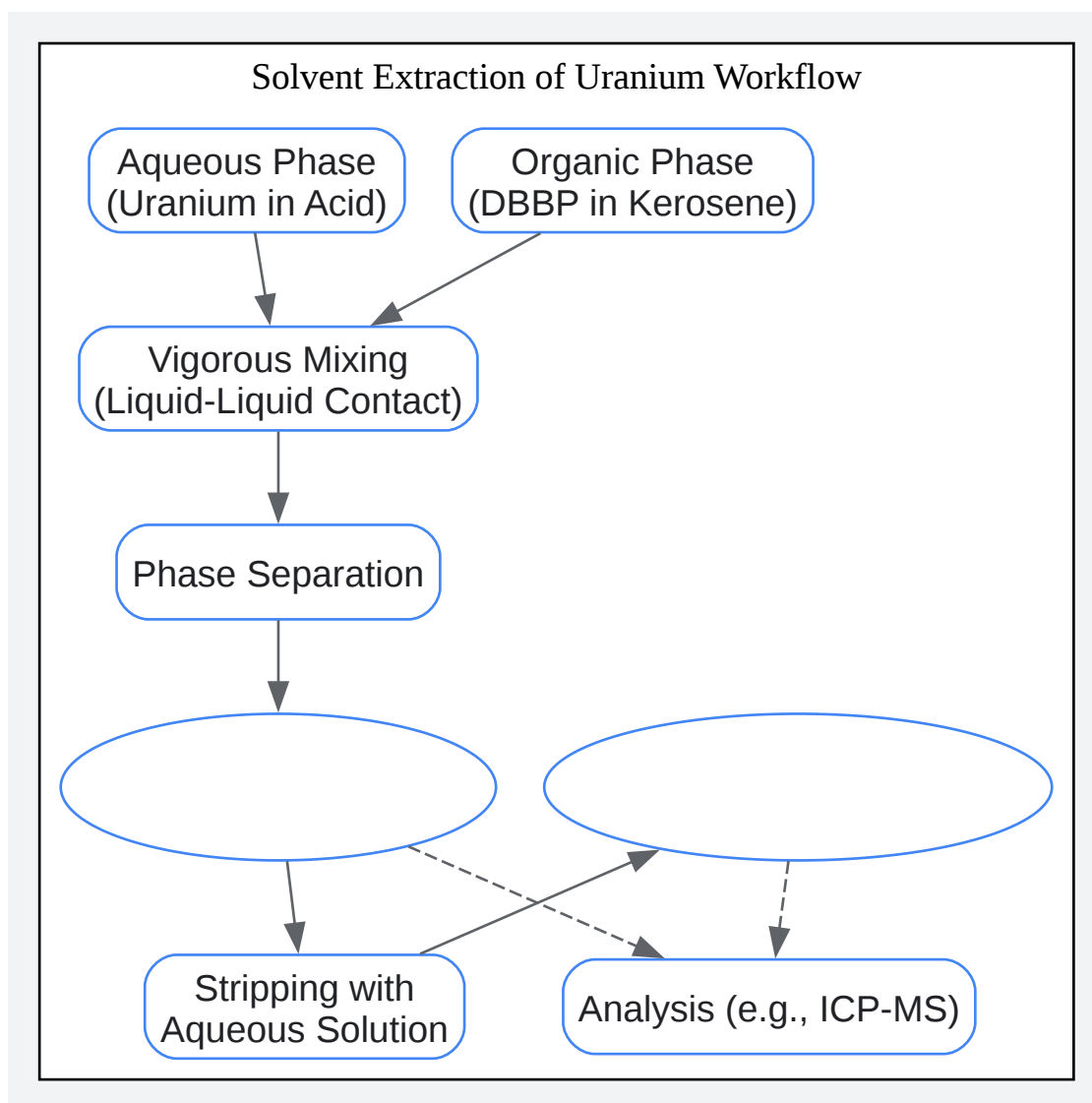
[3][7] One source also indicates its use as a raw material for pharmaceutical intermediates.[8]

Experimental Protocol: Solvent Extraction of Uranium

Dibutyl butylphosphonate is effective in the extraction of uranium from phosphoric acid solutions.[7] The general principle involves the selective transfer of uranium ions from an aqueous phase to an organic phase containing the extractant.

Experimental Steps:

- **Organic Phase Preparation:** A solution of dibutyl butylphosphonate is prepared in a suitable organic solvent, such as kerosene or dodecane.
- **Aqueous Phase:** The aqueous phase contains the uranium to be extracted, typically in a nitric or phosphoric acid solution.
- **Liquid-Liquid Extraction:** The organic and aqueous phases are brought into contact and mixed vigorously to facilitate the transfer of uranium into the organic phase. This can be done in separatory funnels for lab-scale experiments or in mixer-settlers for continuous processes.
- **Phase Separation:** After mixing, the two phases are allowed to separate. The uranium-loaded organic phase is then collected.
- **Stripping:** The uranium is recovered from the organic phase by stripping with a suitable aqueous solution, which reverses the extraction process.
- **Analysis:** The concentration of uranium in the aqueous and organic phases before and after extraction is determined using analytical techniques such as inductively coupled plasma mass spectrometry (ICP-MS) or spectrophotometry to calculate the extraction efficiency.



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Caption: Workflow for Uranium extraction using Dibutyl Butylphosphonate.

Relevance to Drug Development and Safety Considerations

While not a therapeutic agent itself, dibutyl butylphosphonate's role as a potential intermediate in pharmaceutical synthesis suggests its importance in the broader drug development landscape.[8] Its properties as a plasticizer could also be relevant in the formulation of certain drug delivery systems, although specific examples are not prevalent in the literature.

Toxicity Information: There is limited specific toxicity data available for dibutyl butylphosphonate. However, for the structurally related compound, dibutyl phthalate (DBP), studies have shown low acute toxicity.[9] Repeat-dose studies in animals have indicated potential effects on the liver and kidneys at high doses.[9] It is advisable to handle dibutyl butylphosphonate with appropriate personal protective equipment in a well-ventilated area, following standard laboratory safety procedures.

Disclaimer: This document is intended for informational purposes for a scientific audience and is based on publicly available data. It is not a substitute for detailed safety data sheets or comprehensive experimental validation. Researchers should always consult primary literature and safety documentation before handling or using this chemical.

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